

Crystal structure of Disodium hexachloroosmate.

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Compound of Interest

Compound Name: *Disodium hexachloroosmate*

CAS No.: *1307-81-9*

Cat. No.: *B1143497*

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An In-Depth Technical Guide to the Crystal Structure of **Disodium Hexachloroosmate** ($\text{Na}_2[\text{OsCl}_6]$)

Authored by: A Senior Application Scientist

Introduction

Disodium hexachloroosmate, with the chemical formula $\text{Na}_2[\text{OsCl}_6]$, is an inorganic coordination compound of significant interest to the scientific community. It presents as a red to black crystalline solid that is both hygroscopic and air-sensitive.[1] The core of this compound is the hexachloroosmate(IV) anion, $[\text{OsCl}_6]^{2-}$, a stable, octahedral complex featuring osmium in the +4 oxidation state.[2] This anion is paramagnetic, possessing a low-spin d^4 electron configuration.[3]

The precise characterization of the crystal structure of $\text{Na}_2[\text{OsCl}_6]$ is fundamental to understanding its chemical and physical properties. This knowledge is not merely academic; it provides a vital structural benchmark for coordination chemistry and serves as a foundational precursor for the synthesis of novel organometallic osmium complexes.[1] Given the emerging potential of osmium compounds as anticancer agents and therapeutic probes, a detailed

crystallographic understanding of such parent compounds is indispensable for the rational design of new drug candidates.[4][5][6]

This guide provides a comprehensive overview of the crystal structure of **disodium hexachloroosmate**, detailing the experimental workflow for its determination, analyzing its structural features, and discussing the implications for researchers in chemistry and drug development.

Part 1: Synthesis and Crystallization

The successful determination of a crystal structure begins with the synthesis of high-quality single crystals. For $\text{Na}_2[\text{OsCl}_6]$, a common and effective method involves the reaction of hexachloroosmic acid hydrate ($\text{H}_2[\text{OsCl}_6]\cdot\text{H}_2\text{O}$) with sodium chloride.[7]

Rationale for Experimental Choices

The choice of reactants and conditions is critical. Hexachloroosmic acid provides the essential $[\text{OsCl}_6]^{2-}$ anionic unit, while sodium chloride serves as the source of the counter-ions (Na^+). Conducting the reaction in boiling concentrated hydrochloric acid is a key step; the high concentration of chloride ions suppresses the hydrolysis of the $[\text{OsCl}_6]^{2-}$ complex, which could otherwise lead to the formation of osmium dioxide.[3] The elevated temperature of boiling HCl provides the necessary activation energy for the reaction and facilitates the dissolution of reactants and the subsequent crystallization of the less soluble product upon cooling.

Experimental Protocol: Single Crystal Growth

- **Reagent Preparation:** In a fume hood, carefully prepare a saturated solution of sodium chloride (NaCl) in concentrated hydrochloric acid (HCl).
- **Reaction Mixture:** To this solution, add a stoichiometric amount of hexachloroosmic acid hydrate ($\text{H}_2[\text{OsCl}_6]\cdot\text{H}_2\text{O}$).
- **Reflux:** Gently heat the mixture to boiling and maintain a slow reflux. The solution will become intensely colored.
- **Crystallization:** After the reaction is complete (typically monitored by the dissolution of the starting materials), allow the solution to cool slowly to room temperature. The decrease in

solubility of $\text{Na}_2[\text{OsCl}_6]$ at lower temperatures promotes the formation of well-defined single crystals.

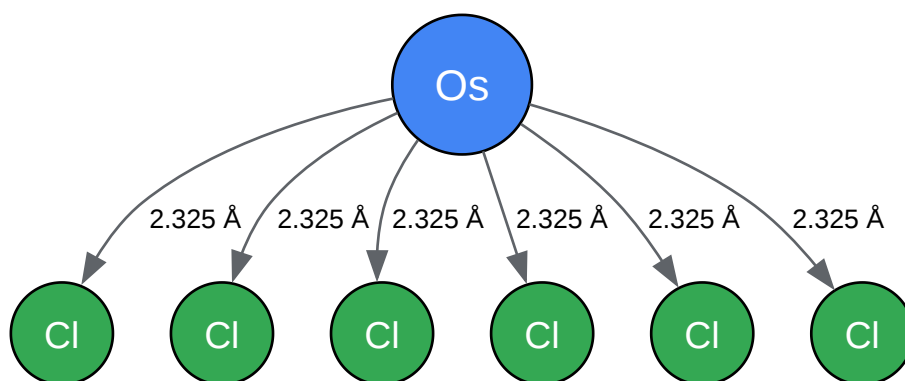
- Isolation: Isolate the resulting crystals by filtration. Wash them sparingly with cold, concentrated HCl to remove any soluble impurities.
- Drying and Storage: Dry the crystals under a stream of inert gas (e.g., argon). Due to the compound's hygroscopic and air-sensitive nature, it must be stored in a desiccator under an inert atmosphere.[1]

Part 2: Structural Determination by Single-Crystal X-ray Diffraction

Single-Crystal X-ray Diffraction (SC-XRD) is the definitive technique for determining the precise three-dimensional arrangement of atoms within a crystalline solid. The process involves irradiating a single crystal with a focused beam of X-rays and analyzing the resulting diffraction pattern.

Workflow for Crystal Structure Determination

The workflow from crystal to final structure is a multi-step process that requires careful execution and data analysis. The causality is clear: a high-quality crystal yields a high-resolution diffraction pattern, which, when combined with accurate phase determination and refinement, produces a trustworthy and precise structural model.



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Sources

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